

# BP-1-102 solubility issues DMSO stock solution preparation

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## Compound Focus: BP-1-102

CAS No.: 1334493-07-0

Cat. No.: S548326

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## BP-1-102 Solubility and Stock Preparation

The core solubility issue with **BP-1-102** is its high lipophilicity (LogP ~7.77), making it practically insoluble in aqueous buffers or ethanol, but highly soluble in DMSO [1] [2]. The following table summarizes its key solubility data:

Solvent	Solubility	Notes
DMSO	~100 mg/mL (159.6 mM) [3] [1]	Recommended for stock solutions. Use fresh, moisture-free DMSO.
Water	Insoluble / <1 mg/mL [4] [1]	Not suitable for direct dissolution.
Ethanol	Insoluble / <1 mg/mL [3] [4] [2]	Not suitable for direct dissolution.

### Recommended Protocol: Preparing a 100 mg/mL DMSO Stock Solution

- **Calculation:** Weigh out the desired amount of **BP-1-102** (Molecular Weight: 626.59 g/mol [3]).
- **Solvent:** Add the appropriate volume of fresh, high-quality, **anhydrous DMSO** to achieve a final concentration of 100 mg/mL.
  - *Example:* To prepare 1 mL of stock solution, add 100 mg of **BP-1-102** to 1 mL of DMSO [3].

- **Mixing:** Vortex or sonicate the mixture briefly until the solid is completely dissolved, resulting in a clear solution.
- **Aliquoting:** Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles and repeated exposure to moisture from the air.
- **Storage:** Store aliquots at -20°C or -80°C for long-term stability [1] [2].

## Working Solutions & In Vivo Formulations

For cell-based assays, you will dilute the concentrated DMSO stock into your cell culture medium. The final DMSO concentration in the medium should generally be kept below 0.1-0.5% to maintain cell viability.

For animal studies, **BP-1-102**'s oral bioavailability allows for oral gavage administration [3] [5]. Due to its insolubility in water, special formulations are required. Below are two validated in vivo formulations you can use as a reference [3] [1]:

Formulation	Composition	Final Concentration	Preparation Notes
Oral/Injectable Solution	5% DMSO + 40% PEG300 + 5% Tween 80 + 50% saline [3] [1]	5 mg/mL (7.98 mM) [3]	Add solvents sequentially in the order listed, ensuring the solution is clear before adding the next component [3].
Oral Suspension	0.5-1% Carboxymethylcellulose sodium (CMC-Na) [3]	≥5 mg/mL [3]	Suspend the compound in the CMC-Na solution and mix evenly to form a homogeneous suspension [3].

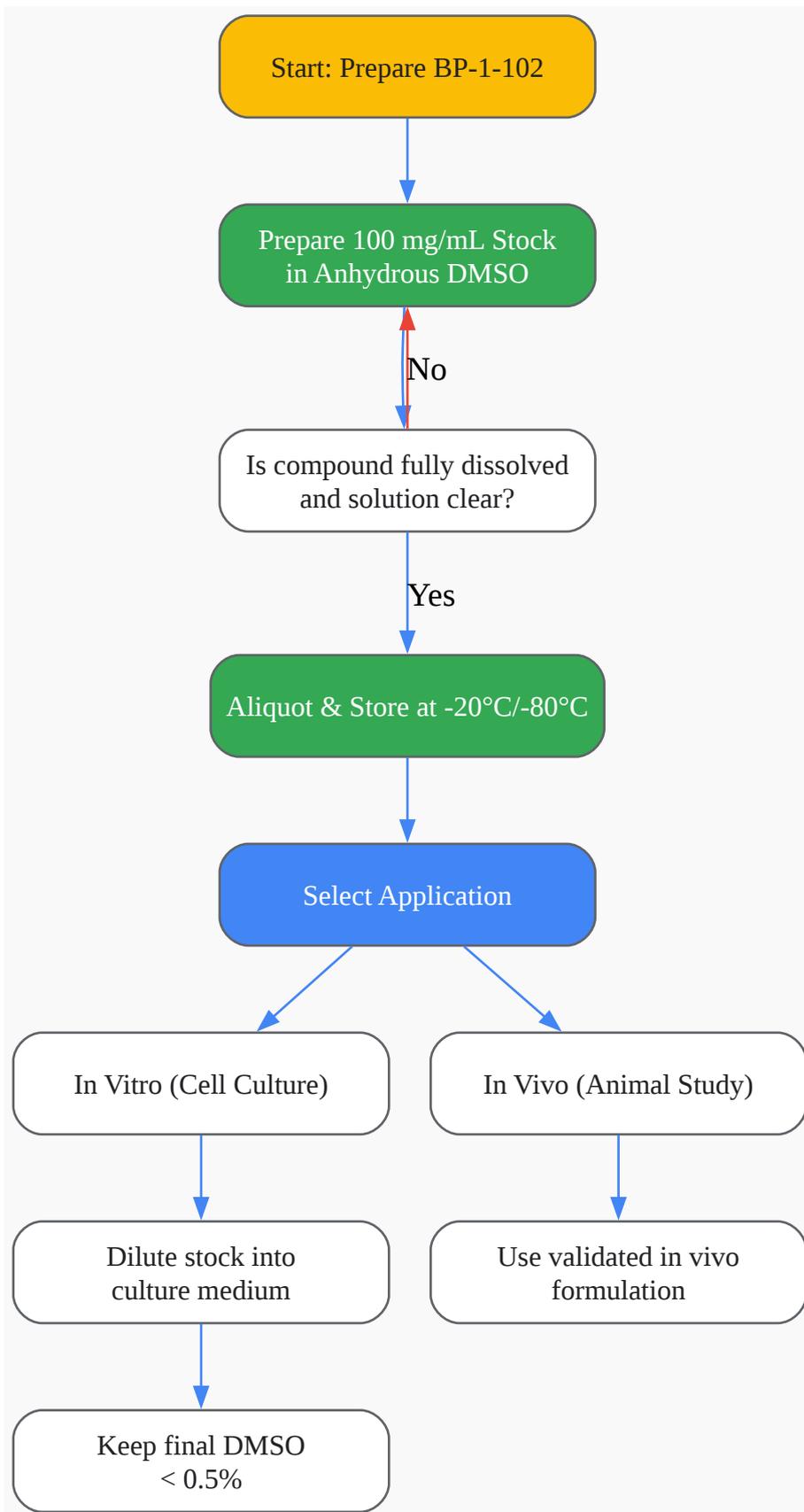
## Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Precipitation in aqueous buffer	Low aqueous solubility; DMSO stock diluted into an incompatible buffer.	Ensure the final DMSO concentration is sufficient to keep the compound in solution. Consider adding

Issue	Possible Cause	Suggested Solution
		a small amount of solubilizing agent (e.g., Tween 80) to the buffer.
<b>Low experimental efficacy</b>	Compound degradation due to poor storage; precipitation in working solution.	Use fresh DMSO stock, avoid moisture absorption, and confirm the compound is fully soluble in your final working solution.
<b>Inability to dissolve in DMSO</b>	Use of old, hydrated DMSO; insufficient mixing.	Always use fresh, anhydrous DMSO. Gently warm the solution (e.g., to 37°C) while vortexing or sonicating to aid dissolution [2].

## Experimental Workflow Diagram

The following diagram illustrates the logical decision-making process for preparing and using **BP-1-102** in your experiments, from stock solution to final application:



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I hope this technical guide helps you successfully work with **BP-1-102** in your experiments.

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## References

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